

Application Notes and Protocols for Calcium Retention Capacity Assay Using ER-000444793

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Compound of Interest

Compound Name: ER-000444793

Cat. No.: B15576322

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The mitochondrial permeability transition pore (mPTP) is a non-specific channel that, under pathological conditions, can open in the inner mitochondrial membrane, leading to mitochondrial dysfunction and cell death.[1][2] One key inducer of mPTP opening is a high concentration of calcium ions (Ca^{2+}) in the mitochondrial matrix.[3][4] The Calcium Retention Capacity (CRC) assay is a widely used method to assess the susceptibility of mitochondria to Ca^{2+} -induced mPTP opening.[3][5][6] This assay quantifies the amount of Ca^{2+} that mitochondria can sequester before the mPTP opens.

ER-000444793 is a potent, small-molecule inhibitor of the mPTP.[7][8][9] Notably, its mechanism of action is independent of Cyclophilin D (CypD), a well-known regulator of the mPTP.[7][8][10] This makes **ER-000444793** a valuable tool for studying the role of the mPTP in various disease models and for the development of novel therapeutics targeting mitochondrial dysfunction. These application notes provide a detailed protocol for utilizing **ER-000444793** in a CRC assay to evaluate its inhibitory effect on mPTP opening.

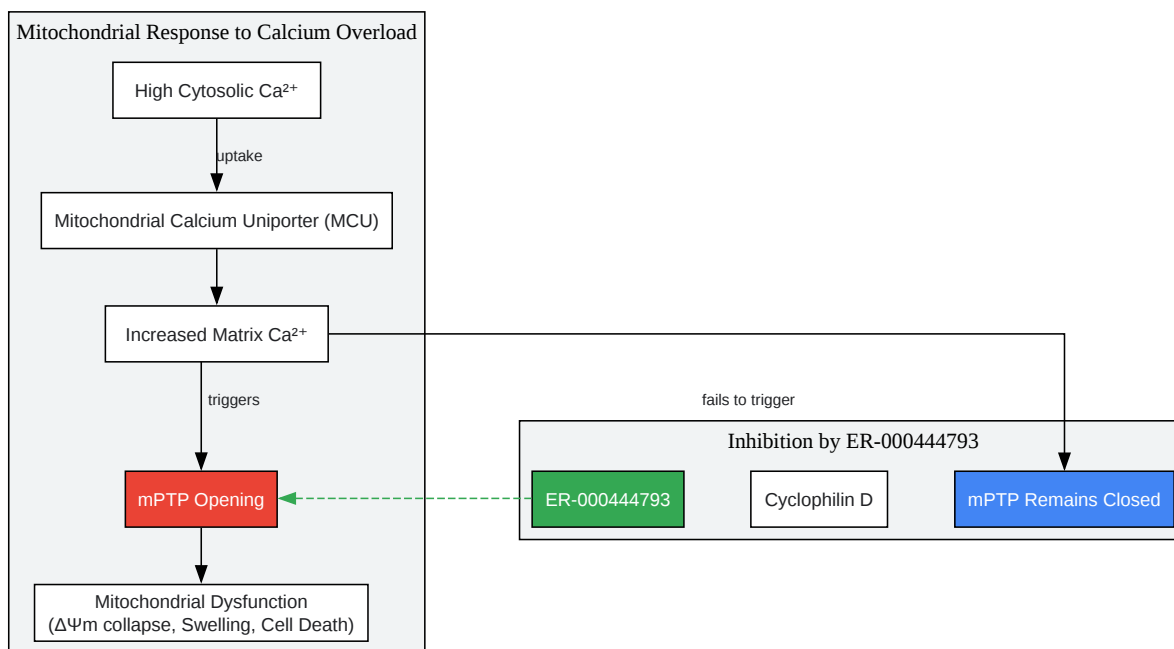
Quantitative Data Summary

The following table summarizes the key quantitative data for **ER-000444793**.

Compound	Target	IC ₅₀	Assay Condition	Reference
ER-000444793	mPTP Opening	2.8 μ M	Ca ²⁺ -induced mPTP opening in isolated mitochondria	[7][9]
Cyclosporin A (Positive Control)	mPTP Opening (CypD-dependent)	72 nM	Ca ²⁺ -induced mPTP opening in isolated mitochondria	[8]

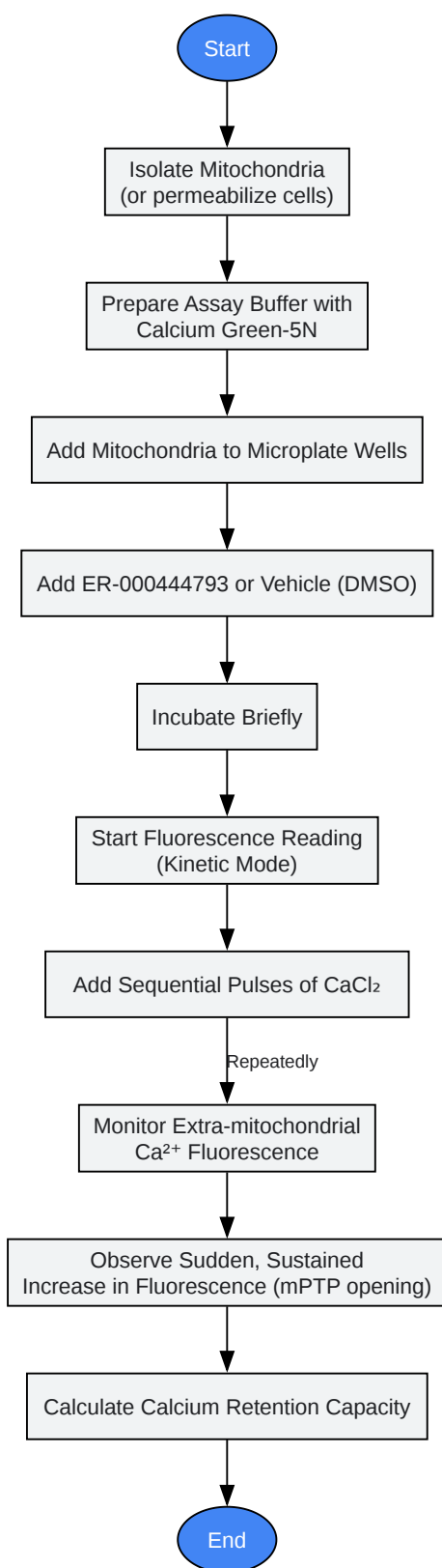
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of Ca²⁺-induced mPTP opening and the inhibitory effect of **ER-000444793**, as well as the experimental workflow for the CRC assay.



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Caption: Signaling pathway of Ca^{2+} -induced mPTP opening and its inhibition by **ER-000444793**.



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References

- 1. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 2. Mitochondrial permeability transition pore - Wikipedia [en.wikipedia.org]
- 3. Simultaneous Acquisition of Mitochondrial Calcium Retention Capacity and Swelling to Measure Permeability Transition Sensitivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Simultaneous Acquisition of Mitochondrial Calcium Retention Capacity and Swelling to Measure Permeability Transition Sensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. bmglabtech.com [bmglabtech.com]
- 6. Investigating the Mitochondrial Permeability Transition Pore in Disease Phenotypes and Drug Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
- 9. selleckchem.com [selleckchem.com]
- 10. Cyclophilin D, Somehow a Master Regulator of Mitochondrial Function - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Calcium Retention Capacity Assay Using ER-000444793]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15576322#calcium-retention-capacity-assay-using-er-000444793>]

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